

2-Methylquinoline-4,6-diamine: An Unexplored Scaffold with Potential Biological Activities

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Compound of Interest

Compound Name: **2-Methylquinoline-4,6-diamine**

Cat. No.: **B183244**

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A comprehensive review of publicly available scientific literature and databases reveals a significant gap in the understanding of the specific biological activities of **2-Methylquinoline-4,6-diamine**. While the broader class of quinoline derivatives has been extensively studied and shown to possess a wide range of pharmacological properties, this particular diamine remains largely uncharacterized in terms of its biological effects.

This technical guide addresses the current state of knowledge regarding **2-Methylquinoline-4,6-diamine**, intended for researchers, scientists, and drug development professionals. Due to the absence of specific experimental data for the target compound, this paper will summarize the known biological activities of structurally similar quinoline and quinolinediamine derivatives to provide a contextual framework for potential future investigations.

Physicochemical Properties

2-Methylquinoline-4,6-diamine is a heterocyclic aromatic compound with the chemical formula C₁₀H₁₁N₃.^{[1][2]} It is recognized as a valuable building block in organic synthesis, particularly in the development of novel pharmaceuticals and dyes. Its chemical structure, featuring a quinoline core with a methyl group at the 2-position and amino groups at the 4- and 6-positions, suggests its potential for diverse chemical modifications and biological interactions.

Table 1: Physicochemical Properties of **2-Methylquinoline-4,6-diamine**

| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₁₀ H ₁₁ N ₃ | [1] |
| Molecular Weight | 173.21 g/mol | [1] |
| CAS Number | 5443-31-2 | [1] [2] [3] [4] |
| Appearance | Not specified in literature | |
| Solubility | Not specified in literature | |

Potential Biological Activities Based on Structurally Related Compounds

While direct evidence is lacking for **2-Methylquinoline-4,6-diamine**, the biological activities of analogous compounds offer insights into its potential therapeutic applications. The quinoline scaffold is a well-established privileged structure in medicinal chemistry, with numerous derivatives exhibiting significant pharmacological effects.

Anticancer Activity

Quinoline derivatives are widely recognized for their potential as anticancer agents. Research into compounds with similar structural features, such as 2-arylquinolines and other substituted quinolines, has demonstrated promising cytotoxic activity against various cancer cell lines. The mechanisms of action for these related compounds often involve the inhibition of key enzymes in cancer progression, interference with DNA replication, or induction of apoptosis. However, without specific studies on **2-Methylquinoline-4,6-diamine**, its potential in this area remains speculative.

Antimicrobial Activity

The quinoline core is also a key component of many antibacterial and antimalarial drugs. Derivatives of quinoline have been shown to be effective against a range of microbial pathogens. For instance, some quinoline compounds are known to inhibit bacterial DNA gyrase, a crucial enzyme for bacterial replication. The presence of amino groups in **2-Methylquinoline-4,6-diamine** could potentially enhance its interaction with biological targets within microbial cells.

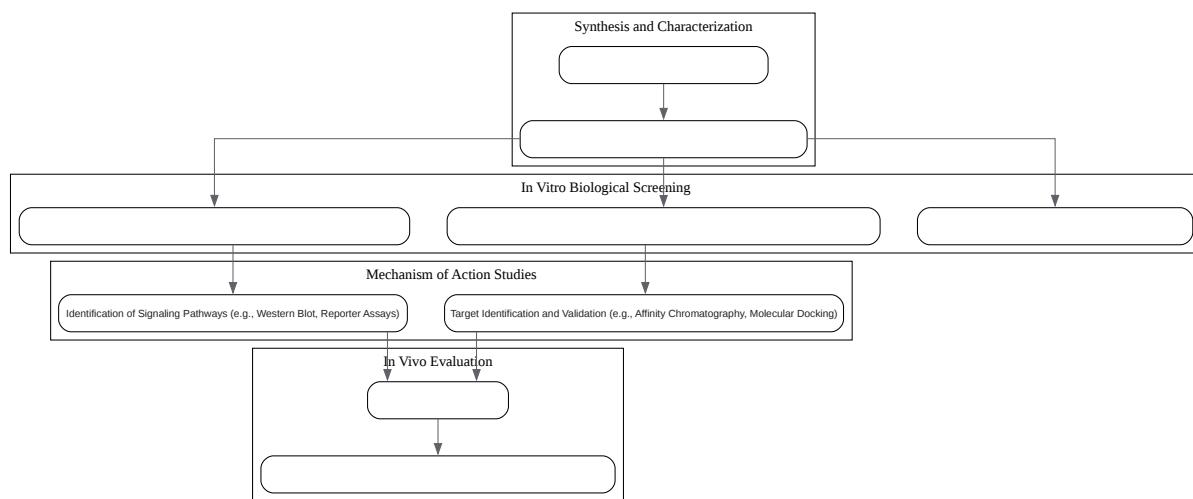
Enzyme Inhibition

Derivatives of quinoline have been investigated as inhibitors of various enzymes. For example, a study on the structurally related 2-(4-fluorophenyl)quinoline-4,6-diamine revealed its potential to target NADH-Dehydrogenase (NDH-2), an enzyme involved in bacterial respiration. This suggests that **2-Methylquinoline-4,6-diamine** could also be explored for its enzyme inhibitory properties.

Future Directions and Research Opportunities

The absence of biological data for **2-Methylquinoline-4,6-diamine** highlights a significant opportunity for future research. A logical first step would be to synthesize and characterize the compound, followed by a comprehensive screening for its potential biological activities.

The following workflow outlines a potential research plan to elucidate the biological profile of **2-Methylquinoline-4,6-diamine**.



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Figure 1. A proposed workflow for the investigation of the biological activities of **2-Methylquinoline-4,6-diamine**.

Conclusion

In conclusion, **2-Methylquinoline-4,6-diamine** represents a molecule of interest with a currently uncharted biological profile. While its structural similarity to other biologically active

quinolines suggests potential for therapeutic applications, a comprehensive and systematic investigation is required to validate these hypotheses. The scientific community is encouraged to undertake studies to fill this knowledge gap, which could potentially lead to the discovery of novel therapeutic agents. Until such data becomes available, any discussion of its biological activities remains speculative and based on the broader understanding of the quinoline class of compounds.

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- To cite this document: BenchChem. [2-Methylquinoline-4,6-diamine: An Unexplored Scaffold with Potential Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b183244#potential-biological-activities-of-2-methylquinoline-4-6-diamine>]

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